

The Discovery and Development of Berofor: A Technical Overview

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Compound of Interest

Compound Name:	Berofor
CAS No.:	135669-44-2
Cat. No.:	B1178039

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Executive Summary: **Berofor** is a novel, first-in-class selective inhibitor of the transcription factor FOXO3, a key regulator of cellular processes implicated in cancer progression and resistance to therapy. This document provides an in-depth technical guide on the discovery, development, and mechanism of action of **Berofor**. It details the key experiments, presents quantitative data from preclinical studies, and outlines the signaling pathways affected by this compound. This guide is intended for researchers, scientists, and drug development professionals interested in the scientific journey of **Berofor** from a high-throughput screening hit to a clinical candidate.

Discovery and Lead Optimization

The discovery of **Berofor** originated from a high-throughput screening (HTS) campaign designed to identify small molecule inhibitors of the FOXO3-DNA binding interaction. A library of over 200,000 diverse, drug-like compounds was screened, leading to the identification of a promising initial hit compound. Subsequent lead optimization efforts focused on improving potency, selectivity, and pharmacokinetic properties, ultimately yielding **Berofor**.

High-Throughput Screening and Hit Identification

The primary HTS assay was a fluorescence polarization-based assay designed to measure the binding of the FOXO3 forkhead domain to a fluorescently labeled DNA probe. The initial hit compound, designated BFR-001, exhibited modest inhibitory activity.

Table 1: Initial Hit Compound Activity

Compound	IC50 (μM)
BFR-001	15.2

Lead Optimization and Structure-Activity Relationship (SAR)

A systematic medicinal chemistry campaign was initiated to improve the potency and drug-like properties of BFR-001. This involved the synthesis and evaluation of several hundred analogues, leading to the identification of **Berofor** (BFR-034). **Berofor** demonstrated a significant improvement in potency and selectivity.

Table 2: In Vitro Potency and Selectivity of **Berofor**

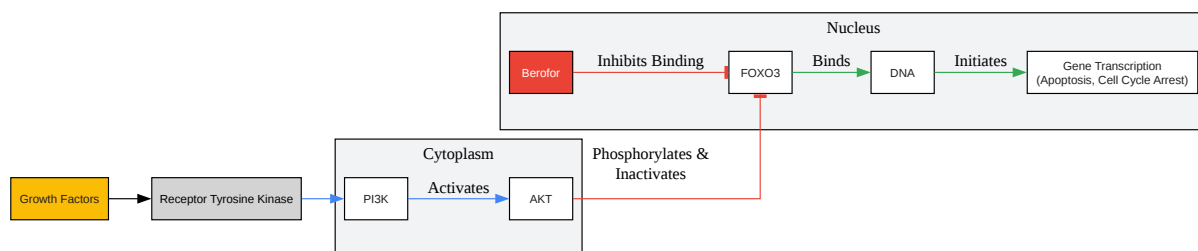
Compound	FOXO3 IC50 (nM)	FOXO1 IC50 (nM)	FOXO4 IC50 (nM)
Berofor (BFR-034)	50	>10,000	>10,000

Mechanism of Action

Berofor selectively binds to the DNA-binding domain of FOXO3, preventing its interaction with target gene promoters. This leads to the downstream inhibition of FOXO3-mediated transcription of genes involved in apoptosis, cell cycle arrest, and DNA repair.

Signaling Pathway

The diagram below illustrates the mechanism of action of **Berofor** in inhibiting the FOXO3 signaling pathway.



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Caption: Mechanism of action of **Berofor** in the FOXO3 signaling pathway.

Preclinical Evaluation

Berofor has undergone extensive preclinical evaluation in both in vitro and in vivo models of various cancers, demonstrating significant anti-tumor activity.

In Vitro Anti-Proliferative Activity

The anti-proliferative effects of **Berofor** were assessed across a panel of human cancer cell lines. The compound showed potent growth inhibition in cell lines with known dysregulation of the PI3K/AKT/FOXO3 pathway.

Table 3: Anti-Proliferative Activity of **Berofor** in Cancer Cell Lines

Cell Line	Cancer Type	IC50 (nM)
MCF-7	Breast Cancer	120
A549	Lung Cancer	250
U87-MG	Glioblastoma	180

In Vivo Efficacy in Xenograft Models

The in vivo efficacy of **Berofor** was evaluated in a mouse xenograft model using the U87-MG glioblastoma cell line. Tumor-bearing mice were treated with **Berofor**, demonstrating a significant reduction in tumor growth compared to the vehicle control group.

Table 4: In Vivo Efficacy of **Berofor** in U87-MG Xenograft Model

Treatment Group	Dose (mg/kg, oral, daily)	Tumor Growth Inhibition (%)
Vehicle	-	0
Berofor	50	65

Experimental Protocols

Fluorescence Polarization Assay for FOXO3-DNA Binding

This assay measures the binding of the FOXO3 forkhead domain to a fluorescently labeled double-stranded DNA oligonucleotide.

Protocol:

- Recombinant human FOXO3 forkhead domain (amino acids 157-252) was expressed and purified.
- A 5'-fluorescein-labeled DNA probe containing the FOXO3 consensus binding site was synthesized.
- The assay was performed in 384-well plates in a buffer containing 20 mM HEPES (pH 7.5), 150 mM NaCl, 1 mM DTT, and 0.01% Tween-20.
- Compounds were serially diluted in DMSO and added to the wells.
- FOXO3 protein and the fluorescent DNA probe were added to initiate the binding reaction.

- The plate was incubated for 30 minutes at room temperature.
- Fluorescence polarization was measured using a plate reader with an excitation wavelength of 485 nm and an emission wavelength of 535 nm.
- IC50 values were calculated by fitting the data to a four-parameter logistic equation.

Cell Proliferation Assay

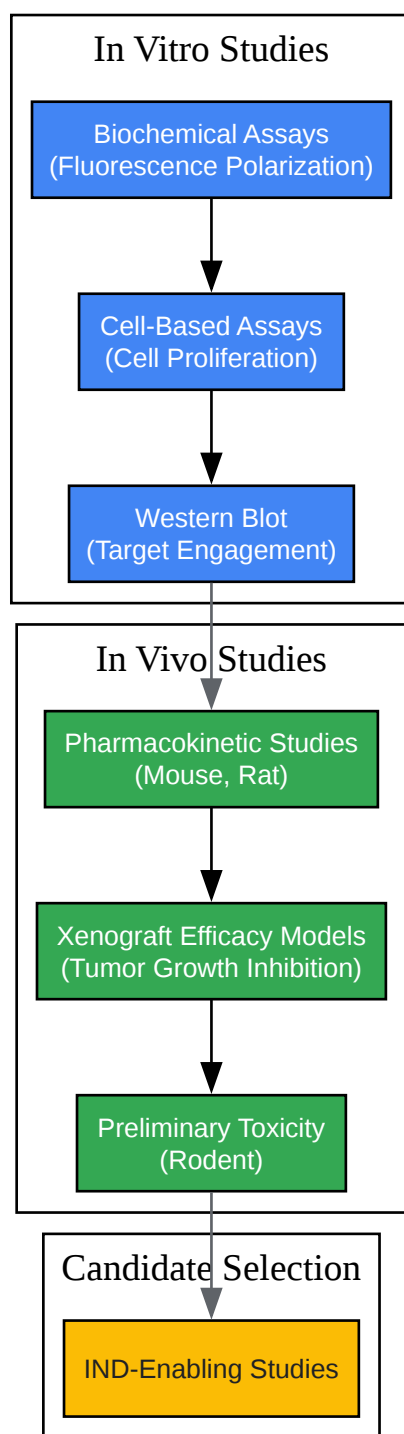
The anti-proliferative activity of **Berofor** was determined using the CellTiter-Glo® Luminescent Cell Viability Assay.

Protocol:

- Cancer cell lines were seeded in 96-well plates at a density of 5,000 cells per well and allowed to attach overnight.
- Cells were treated with serial dilutions of **Berofor** or vehicle (DMSO) for 72 hours.
- After the incubation period, CellTiter-Glo® reagent was added to each well according to the manufacturer's instructions.
- The plate was incubated for 10 minutes at room temperature to stabilize the luminescent signal.
- Luminescence was measured using a microplate reader.
- IC50 values were determined from the dose-response curves.

Experimental Workflow

The following diagram outlines the general workflow for the preclinical evaluation of **Berofor**.



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Caption: Preclinical evaluation workflow for **Berofor**.

Conclusion

Berofor is a potent and selective inhibitor of the FOXO3 transcription factor with promising preclinical anti-tumor activity. The data presented in this guide support its continued development as a potential therapeutic for cancers with a dysregulated PI3K/AKT/FOXO3 signaling pathway. Further IND-enabling studies are currently underway to advance **Berofor** to clinical trials.

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